

refining tooth preparation techniques for optimal Cerec results

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Compound of Interest

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Technical Support Center: Optimizing CEREC Tooth Preparation

This technical support center provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals refine their tooth preparation techniques for optimal **CEREC®** results.

Troubleshooting Guide

This guide addresses specific issues that may arise during the tooth preparation and imaging process for **CEREC** restorations.

Problem	Possible Cause	Solution
"Veneer Mode" Milling Errors / Restoration Not Seating	Rough or irregular preparation margins.[1]	Polish the preparation margins until they are "glass smooth" using either hand or rotary instruments.[1][2] The CEREC milling unit uses "Veneer Mode" for margins to conserve porcelain and prevent open margins; this mode requires exceptionally smooth surfaces to avoid binding.[1]
Inaccurate Margin Capture in Digital Impression	Inadequate gingival retraction.	Use a preferred gingival retraction method to ensure the preparation margin is clearly exposed for scanning. [3] For deep margins, a double-cord retraction technique may be necessary.
Undercuts in the proximal box.	Remove any undercuts in the proximal box of the preparation. While the software can block out some undercuts, those at the margin will result in an open margin on the final restoration.[4]	
Poor exit angles.	Ensure proximal exit angles are straight (90°) to allow for accurate margin recording and prevent the restoration from binding upon seating.[4]	
"Yellow Undercuts" Visible in Software / Inconsistent Fit	Preparation walls are too parallel (lack of draw).[1]	The preparation should have a taper of 6° to 8° for optimal internal adaptation and margin fit.[4] For vertical walls taller than 4 mm, a taper of at least

3° is required due to the configuration of the Step Bur.
[4]

Fractured Restoration During Try-in or Function

Sharp internal line angles.[5][6]

Round all internal line angles to reduce stress concentration within the ceramic material.[4]
[5] A restoration with "flow" will yield better results.[4] Using a diamond bur with softened edges can help achieve this.[4]

Inadequate occlusal reduction.
[5]

Ensure minimum material thickness requirements are met. This depends on the material being used.[5]

Over-reduced axial walls.[5][7]

Avoid excessive reduction of axial walls to maintain the strength of the clinical crown, which contributes to the durability of the CEREC restoration.[5]

Difficulty Scanning / "No Connection to Acquisition Server"

Bright ambient lighting.

If the room is too bright, it can interfere with the scanner. Try dimming the lights or shielding the scanner and patient's mouth from direct light.[8]

Software or connection issues.

A Windows update can sometimes remove the necessary IP addresses for the CEREC system to function. Running the Configure.cmd utility from the Sirona tools folder can resolve this.[9] A simple power reset of the CEREC machine can also

sometimes resolve connection issues.[8]

Scanner lens is dirty.

Clean the camera lens with a soft, lint-free cloth and an appropriate cleaning solution to ensure a clear scan.[8]

Frequently Asked Questions (FAQs)

Preparation Guidelines

Q1: What are the general tooth preparation requirements for **CEREC** restorations?

A1: Successful **CEREC** restorations begin with a precise preparation. Key principles include avoiding undercuts, refraining from knife-edge or beveled margins, and ensuring smooth, rounded internal line angles.[2][5] The preparation should be as conservative as possible to preserve tooth structure.[2]

Q2: What are the recommended dimensions for occlusal and axial reduction?

A2: The following table summarizes the recommended minimum reduction parameters for various restoration types and materials.

Parameter	Crowns (Posterior)	Crowns (Anterior)	Inlays/Onlays	Veneers	Material Specific (Zirconia)
Occlusal/Incisal Reduction	1.5 - 2.0 mm[2][4][10]	1.5 mm (under cusp) [4]	1.5 - 2.0 mm (under fissure)[4]	1.0 - 1.5 mm	1.0 mm[11]
Axial Wall Reduction	1.0 - 1.5 mm[2][4][10]	1.0 mm[4]	0.5 mm (facial)[4]	0.8 mm (radial)[11]	
Gingival Margin Reduction (Shoulder)	1.0 mm[4]	0.5 mm[11]			
Taper (Total Occlusal Convergence)	6° - 8°[4]	6° - 8°[4]	6° - 8° (proximal boxes)[4]	6° - 10° (for non-adhesive cementation) [11]	

Q3: How do the milling burs influence preparation design?

A3: The dimensions of the milling burs, particularly the Step Bur 10 which mills the internal surface (intaglio) of the restoration, directly impact preparation requirements. The lowest point of the preparation cannot be more than 10.5 mm from the highest point due to the bur's effective milling length.[4] Additionally, for anterior teeth, the width of the preparation at the occlusal should not be less than 1.0 mm to accommodate the tip of the Step Bur 10.[4]

Scanning and Imaging

Q4: What is the recommended workflow for taking a digital impression with a **CEREC** scanner?

A4: The following workflow is recommended for a successful digital impression:

- Patient and Tooth Preparation: Ensure the tooth is properly prepared and isolated. Use gingival retraction as needed.[3]

- **Scanning Sequence:** A systematic scanning path is crucial. For example, when scanning a lower quadrant, start at the first molar and move mesially with a slow, zigzag motion.[\[3\]](#)
- **Buccal Bite Scan:** After scanning the preparation and opposing arch, perform a buccal scan to capture the patient's occlusion. Ensure the patient is in their habitual intercuspation.[\[3\]](#)[\[11\]](#)
- **Model Verification:** After the scan, carefully inspect the virtual model, paying close attention to the preparation margins to ensure they are fully captured and free of artifacts.[\[11\]](#)

Q5: How can I improve the quality of my digital impressions?

A5: To improve scan quality, ensure the field of view is dry and well-isolated. Using a cheek retractor, such as an OptraGate®, can significantly help in retracting the cheeks and tongue.[\[3\]](#) It is also important to follow the recommended scanning path for your specific **CEREC** scanner model.[\[3\]](#)

Experimental Protocols

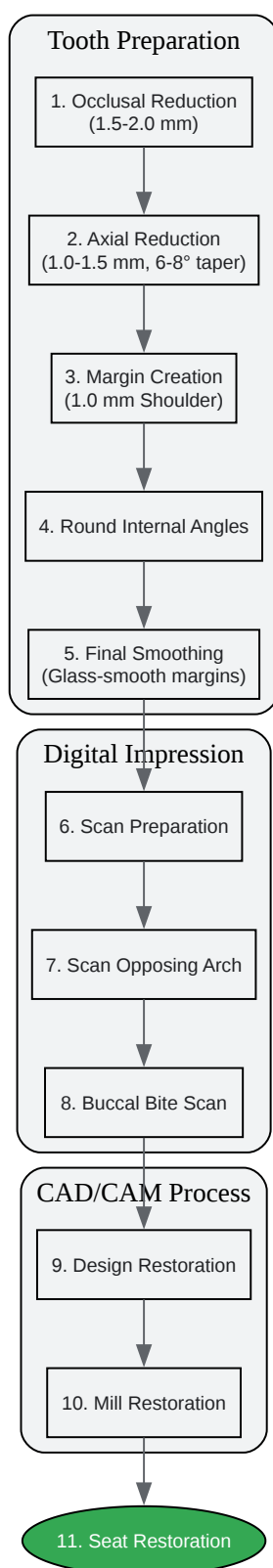
A detailed methodology for achieving an optimal **CEREC** preparation involves a sequence of steps using specific instrumentation. The following protocol is a synthesis of best practices.

Protocol for Full Crown **CEREC** Preparation:

- **Occlusal Reduction:**
 - Utilize a depth-cutting diamond bur to create depth grooves across the occlusal surface, ensuring a uniform reduction of 1.5 to 2.0 mm.[\[4\]](#)
 - Follow the natural anatomy of the tooth during reduction.[\[4\]](#)
- **Axial Reduction:**
 - Reduce the axial walls by 1.0 to 1.5 mm, maintaining a taper of 6° to 8°.[\[4\]](#)
 - A tapered diamond bur is recommended for this step.[\[4\]](#)
- **Margin Preparation:**

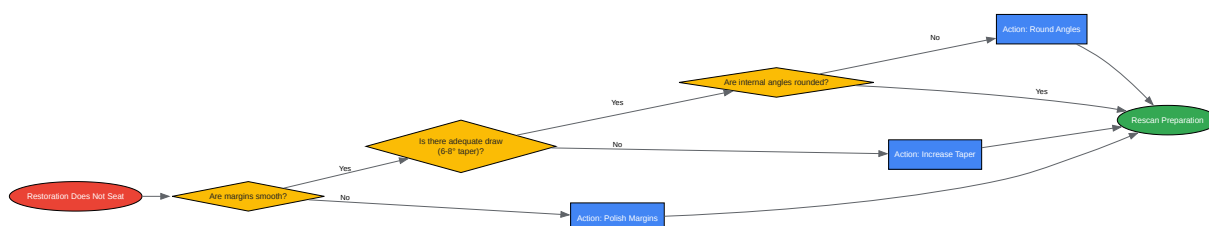
- Create a 1.0 mm shoulder margin at the gingival aspect of the preparation.[\[4\]](#)
- Ensure the margin is smooth and continuous.
- Internal Line Angle Refinement:
 - Use a fine-grit diamond bur with rounded edges to smooth and round all internal line angles.[\[4\]](#) This step is critical to prevent stress concentration in the final restoration.
- Final Smoothing and Polishing:
 - Go over the entire preparation with a fine-grit diamond bur to remove any irregularities.[\[4\]](#)
 - Polish the margins to a "glass smooth" finish to ensure optimal fit and milling accuracy.[\[1\]](#)

Visualizations



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Caption: Workflow for **CEREC** tooth preparation to final seating.



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Caption: Decision tree for troubleshooting a non-seating **CEREC** restoration.

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